

An In-depth Technical Guide to the Physical and Chemical Properties of Cyclohexyltrimethoxysilane

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Compound of Interest

Compound Name: Cyclohexyltrimethoxysilane

Cat. No.: B098004

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Introduction

Cyclohexyltrimethoxysilane (CAS Number: 17865-54-2) is an organosilane compound that is gaining significant interest across various scientific and industrial sectors.^[1] Its unique molecular structure, featuring a bulky cyclohexyl group and three hydrolyzable methoxy groups, imparts a combination of hydrophobic and reactive characteristics. This makes it a valuable precursor in the synthesis of advanced materials, a coupling agent to enhance the properties of composites, and a surface modification agent. This guide provides a comprehensive overview of the physical and chemical properties of **Cyclohexyltrimethoxysilane**, detailed experimental protocols for its characterization, and a visualization of its key chemical transformation.

Identifiers and Molecular Structure

Identifier	Value
Chemical Name	Cyclohexyltrimethoxysilane
CAS Number	17865-54-2[2]
Molecular Formula	C9H20O3Si[2]
Molecular Weight	204.34 g/mol [2]
InChI	InChI=1S/C9H20O3Si/c1-10-13(11-2,12-3)9-7-5-4-6-8-9/h9H,4-8H2,1-3H3[3]
InChIKey	MEWFSXFFGFDHGV-UHFFFAOYSA-N[3]
Canonical SMILES	CO--INVALID-LINK--(OC)OC[3]
Synonyms	Trimethoxysilylcyclohexane, Cyclohexane (trimethoxysilyl)-

Physical Properties

The physical properties of **Cyclohexyltrimethoxysilane** are summarized in the table below. These properties are crucial for its handling, storage, and application in various processes.

Property	Value
Appearance	Colorless, transparent liquid
Boiling Point	207 °C at 760 mmHg[2]
Melting Point	< 0 °C
Refractive Index	1.433
Purity	Often available in purities exceeding 99%

Chemical Properties and Reactivity

The chemical behavior of **Cyclohexyltrimethoxysilane** is primarily dictated by the presence of the three methoxy groups attached to the silicon atom. These groups are susceptible to

hydrolysis, which is the initial and most critical step in its application as a coupling agent and in the formation of polysiloxane networks.

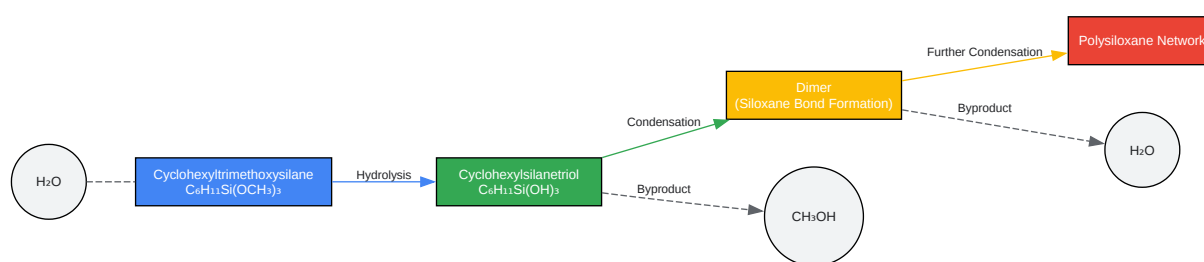
Hydrolysis and Condensation

In the presence of water, the methoxy groups (-OCH₃) of **Cyclohexyltrimethoxysilane** undergo hydrolysis to form silanol groups (-OH) and methanol as a byproduct. This reaction can be catalyzed by either acids or bases. The resulting cyclohexylsilanetriol is unstable and readily undergoes self-condensation or co-condensation with other silanols or hydroxyl groups on a substrate surface to form stable siloxane bonds (Si-O-Si).

The overall reaction pathway can be summarized as follows:

- Hydrolysis: $\text{C}_6\text{H}_{11}\text{Si}(\text{OCH}_3)_3 + 3\text{H}_2\text{O} \rightarrow \text{C}_6\text{H}_{11}\text{Si}(\text{OH})_3 + 3\text{CH}_3\text{OH}$
- Condensation: $2\text{C}_6\text{H}_{11}\text{Si}(\text{OH})_3 \rightarrow (\text{HO})_2(\text{C}_6\text{H}_{11})\text{Si}-\text{O}-\text{Si}(\text{C}_6\text{H}_{11})(\text{OH})_2 + \text{H}_2\text{O}$

This condensation process can continue to form a cross-linked polysiloxane network. The rate and extent of hydrolysis and condensation are significantly influenced by factors such as pH, water concentration, catalyst, and temperature.



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Hydrolysis and condensation pathway of **Cyclohexyltrimethoxysilane**.

Experimental Protocols

The following sections outline generalized experimental methodologies for the determination of key physical and chemical properties of **Cyclohexyltrimethoxysilane**. These protocols are based on standard laboratory practices for organic and organosilicon compounds.

Determination of Boiling Point (Thiele Tube Method)

Objective: To determine the boiling point of **Cyclohexyltrimethoxysilane** at atmospheric pressure.

Apparatus:

- Thiele tube
- Thermometer (0-250 °C)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heating source (Bunsen burner or heating mantle)
- Mineral oil
- Stand and clamps

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Add a small amount (approximately 0.5 mL) of **Cyclohexyltrimethoxysilane** to the small test tube.
- Place the capillary tube, with the sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, making sure the sample is immersed in the oil bath.

- Gently heat the side arm of the Thiele tube. Convection currents will ensure uniform heating of the oil.
- Observe the capillary tube. As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. Record this temperature.

Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To assess the purity of **Cyclohexyltrimethoxysilane** and identify any potential impurities.

Instrumentation:

- Gas chromatograph equipped with a mass selective detector (MSD)
- Capillary column suitable for the analysis of non-polar to semi-polar compounds (e.g., DB-5ms or equivalent)
- Autosampler or manual injection port

Typical GC-MS Parameters:

- Injector Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C

- Final hold: 5 minutes at 280 °C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Injection Volume: 1 µL
- Split Ratio: 50:1 (can be adjusted based on sample concentration)
- MSD Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-500

Sample Preparation:

- Prepare a dilute solution of **Cyclohexyltrimethoxysilane** (e.g., 1 mg/mL) in a suitable solvent such as hexane or dichloromethane.
- Transfer the solution to a GC vial for analysis.

Data Analysis:

- The retention time of the major peak in the chromatogram corresponds to **Cyclohexyltrimethoxysilane**.
- The mass spectrum of the major peak can be compared with a reference library (e.g., NIST) to confirm its identity.
- The area percentage of the major peak provides an estimation of the sample's purity.
- Minor peaks can be identified by their mass spectra to determine the nature of any impurities.

Spectroscopic Analysis

Objective: To identify the characteristic functional groups present in the **Cyclohexyltrimethoxysilane** molecule.

Instrumentation:

- FTIR spectrometer with an appropriate sampling accessory (e.g., ATR, salt plates)

Procedure:

- Acquire a background spectrum of the empty sample compartment.
- Place a small drop of liquid **Cyclohexyltrimethoxysilane** on the ATR crystal or between two salt plates (e.g., KBr or NaCl).
- Acquire the sample spectrum over a typical range of 4000-400 cm^{-1} .
- Process the spectrum (e.g., baseline correction, normalization).

Expected Characteristic Peaks:

- C-H stretching (cyclohexyl): $\sim 2925 \text{ cm}^{-1}$ and $\sim 2850 \text{ cm}^{-1}$
- Si-O-C stretching: A strong, broad band around 1090 cm^{-1}
- C-H bending (cyclohexyl): $\sim 1450 \text{ cm}^{-1}$
- Si-C stretching: May be observed in the fingerprint region ($\sim 800\text{-}600 \text{ cm}^{-1}$)

Objective: To elucidate the molecular structure of **Cyclohexyltrimethoxysilane** by analyzing the chemical environment of its protons (^1H NMR) and carbon atoms (^{13}C NMR).

Instrumentation:

- NMR spectrometer (e.g., 300 MHz or higher)

Sample Preparation:

- Dissolve a small amount of **Cyclohexyltrimethoxysilane** (5-10 mg) in a deuterated solvent (e.g., CDCl_3) in an NMR tube.
- Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).

Expected ^1H NMR Chemical Shifts (relative to TMS):

- $-\text{OCH}_3$ protons: A sharp singlet around 3.5-3.6 ppm.
- Cyclohexyl protons: A series of complex multiplets in the range of 0.8-1.8 ppm.

Expected ^{13}C NMR Chemical Shifts (relative to TMS):

- $-\text{OCH}_3$ carbon: A signal around 50 ppm.
- Cyclohexyl carbons: Multiple signals in the aliphatic region (approximately 25-30 ppm).
- Si-C carbon: The carbon atom of the cyclohexyl ring directly attached to the silicon will be shifted and may show coupling to silicon.

Safety and Handling

Cyclohexyltrimethoxysilane is a combustible liquid and can cause skin and serious eye irritation. It is important to handle this chemical in a well-ventilated area, preferably in a fume hood. Personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times. In case of contact with skin or eyes, rinse immediately and thoroughly with water. Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames. Keep the container tightly closed.

Conclusion

Cyclohexyltrimethoxysilane is a versatile organosilane with a unique combination of physical and chemical properties. Its ability to undergo hydrolysis and condensation makes it a valuable component in the development of new materials with tailored surface properties and enhanced performance. The experimental protocols outlined in this guide provide a foundation for the characterization and quality control of this important chemical compound. As research and development in materials science continue to advance, the applications of **Cyclohexyltrimethoxysilane** are expected to expand further.

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